

melting point and boiling point of 2-Bromonaphthalene

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Compound of Interest

Compound Name: 2-Bromonaphthalene

Cat. No.: B165283

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An In-Depth Technical Guide to the Physicochemical Properties of **2-Bromonaphthalene**: Melting and Boiling Point Determination

Introduction

2-Bromonaphthalene ($C_{10}H_7Br$) is a halogenated aromatic hydrocarbon characterized by a naphthalene core with a bromine atom substituted at the second position.^[1] It serves as a critical intermediate in organic synthesis, finding applications in the preparation of pharmaceuticals, agrochemicals, dyes, and other fine chemicals.^{[1][2]} Its utility in reactions such as the Suzuki cross-coupling for creating biaryl compounds underscores its importance in modern synthetic chemistry.^[2] A thorough understanding of its fundamental physicochemical properties, particularly its melting and boiling points, is paramount for its effective handling, purification, and application in research and drug development. This guide provides a detailed examination of these properties, grounded in established experimental methodologies and safety protocols.

Physicochemical Properties of 2-Bromonaphthalene

2-Bromonaphthalene typically appears as a white to pale yellow or orange crystalline solid or powder at room temperature.^{[1][3]} It is characterized by a high boiling point and is generally insoluble in water but soluble in organic solvents such as methanol, ethanol, ether, and benzene.^{[4][5]} The key physical constants are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₇ Br	[1][6]
Molecular Weight	207.07 g/mol	[3]
Appearance	White to Orange to Green powder to crystal	
Melting Point	52-55 °C (lit.)[2][5][7] 53-57 °C[6][8] 59 °C[9]	[2][5][6][7][8][9]
Boiling Point	281-282 °C (lit.)[2][5][7][8] 282 °C[9]	[2][5][7][8][9]
Density	1.605 g/cm ³	[5][8]

Note: The reported values for melting and boiling points may vary slightly across different sources due to minor variations in experimental conditions and sample purity.

Experimental Determination of Melting Point

The melting point of a crystalline solid is the temperature at which it transitions from a solid to a liquid phase. For a pure substance, this transition occurs over a very narrow range, typically 0.5-1.0 °C.[10] The presence of impurities depresses the melting point and broadens the melting range, making this a crucial technique for assessing compound purity.[10]

Principle of Capillary Melting Point Determination

This method involves heating a small, finely powdered sample in a capillary tube alongside a calibrated thermometer. The temperatures at which the substance begins to liquefy (onset) and completely liquefies (clear point) are recorded as the melting range. The sharpness of this range is a reliable indicator of purity.

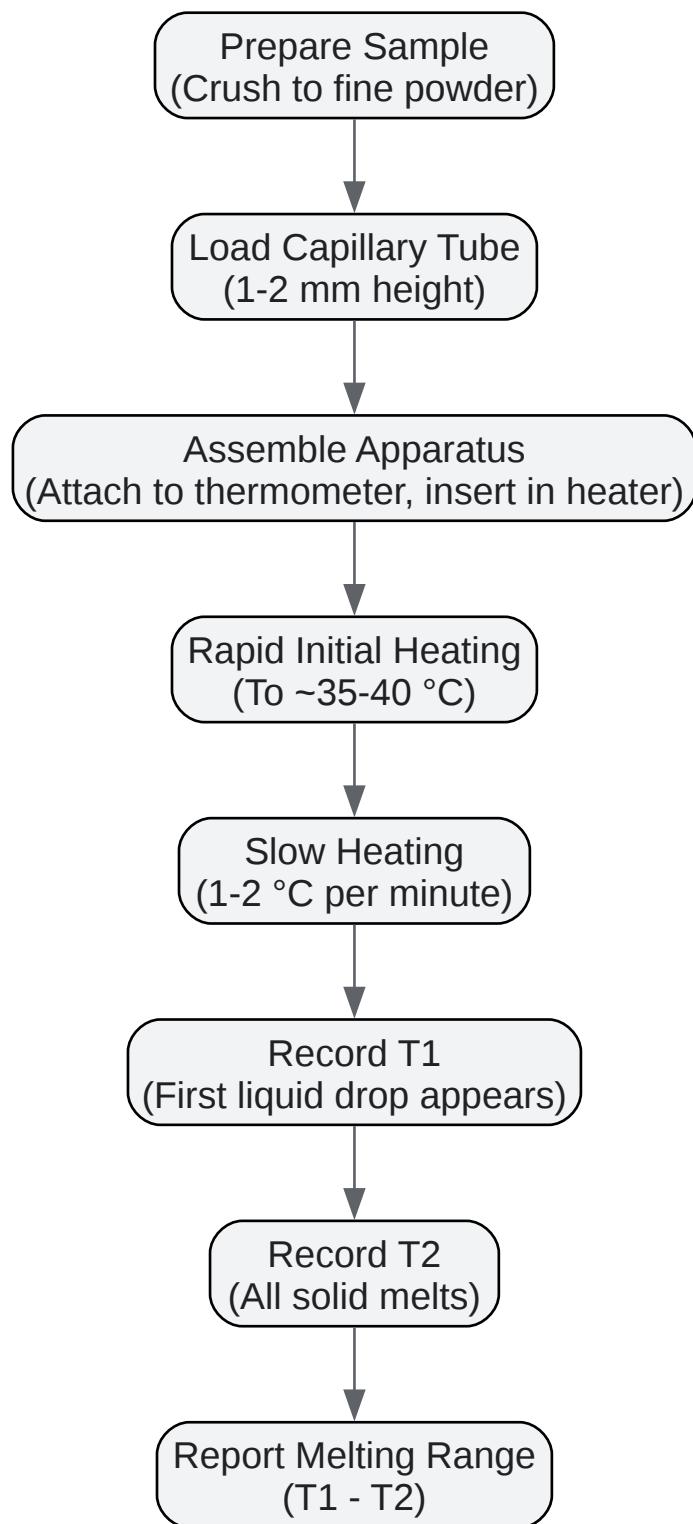
Detailed Experimental Protocol

- Sample Preparation:
 - Place a small amount of **2-Bromonaphthalene** on a clean, dry watch glass or piece of weighing paper.

- Using a spatula, crush the solid into a fine powder. Causality: A fine powder ensures uniform packing and efficient heat transfer within the sample.
- Capillary Tube Loading:
 - Take a capillary tube (sealed at one end).
 - Press the open end of the capillary tube into the powdered sample until a small amount of solid is forced into the tube.[11]
 - Tap the sealed end of the tube gently on a hard surface to pack the sample tightly into the bottom.[12]
 - Repeat until the sample column is approximately 1-2 mm high. Causality: An appropriate sample height is critical; too much sample will cause a broad melting range due to uneven heating.[10]
- Apparatus Setup:
 - Attach the capillary tube to a thermometer using a small rubber band or thread, ensuring the sample is aligned with the thermometer bulb.[11][12]
 - Insert the thermometer assembly into a melting point apparatus (e.g., a Thiele tube filled with mineral oil or an aluminum block heater).[12] The heating medium should cover the sample but remain below the level of the open end of the capillary tube.
- Measurement:
 - Heat the apparatus rapidly at first until the temperature is about 15-20 °C below the expected melting point of **2-Bromonaphthalene** (~53 °C).
 - Reduce the heating rate to approximately 1-2 °C per minute. Causality: Slow heating near the melting point is essential to allow the temperature of the sample and the thermometer to equilibrate, ensuring an accurate reading.
 - Record the temperature (T_1) at which the first drop of liquid appears.[12]

- Continue heating slowly and record the temperature (T_2) at which the last crystal of the solid melts completely.[12]
- The melting range is reported as $T_1 - T_2$.

Workflow for Melting Point Determination



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Caption: Workflow for determining the melting point of **2-Bromonaphthalene**.

Experimental Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. Since **2-Bromonaphthalene** is a solid at room temperature, it must first be melted to determine its boiling point. The Thiele tube method is a common and efficient technique for micro-scale boiling point determination.

Principle of Thiele Tube Boiling Point Determination

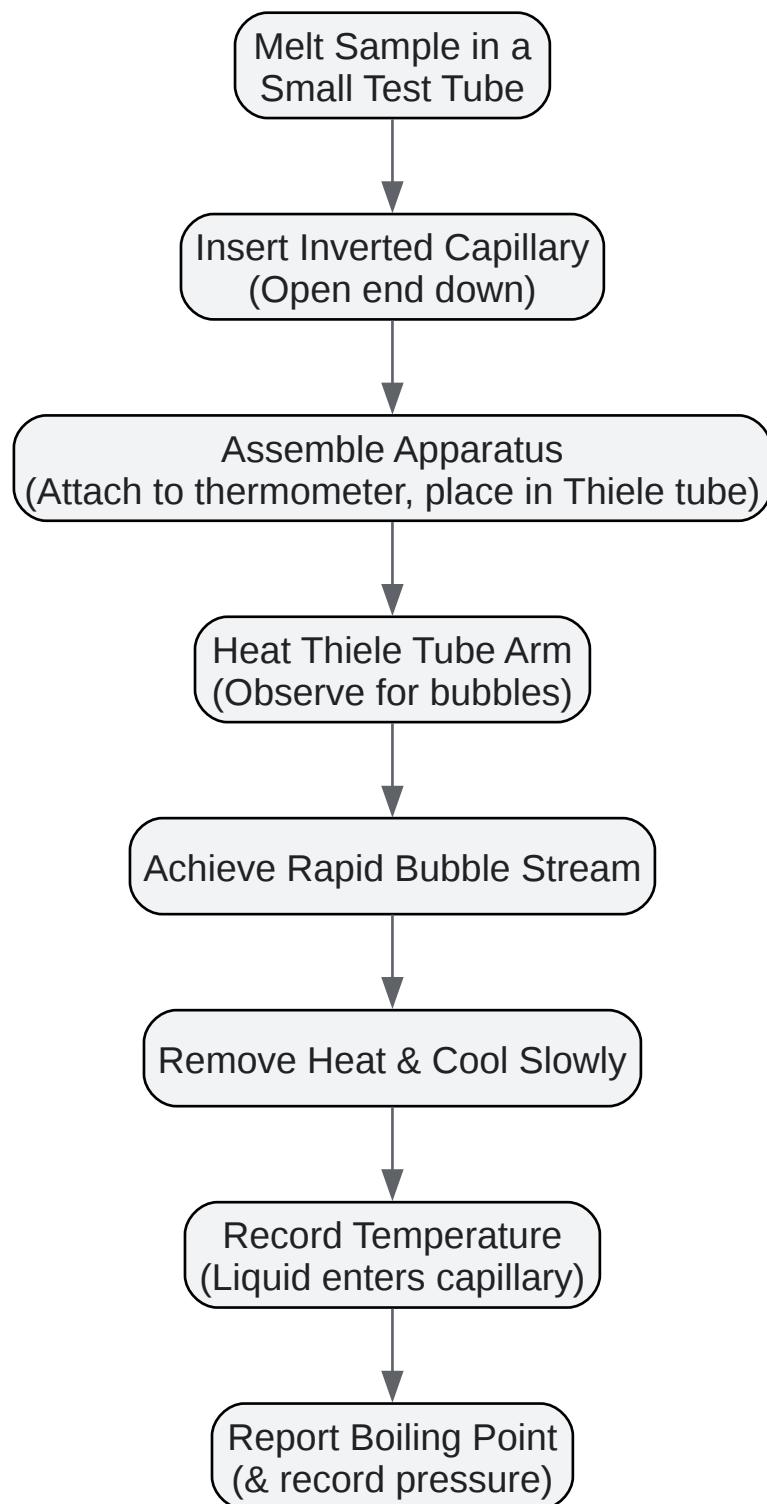
A small amount of the liquid is heated in a small tube along with an inverted capillary tube. As the temperature rises, the air trapped in the capillary expands and escapes as a stream of bubbles. The boiling point is the temperature at which, upon cooling, the liquid is drawn back into the capillary tube. This occurs when the external pressure and the vapor pressure inside the capillary are equal.

Detailed Experimental Protocol

- Sample Preparation:
 - Place a small amount (approximately 0.5 mL) of **2-Bromonaphthalene** into a small test tube or a Durham tube.
 - Gently heat the tube to melt the solid into a clear liquid.
- Apparatus Setup:
 - Take a melting point capillary tube and seal one end. Place this capillary tube into the sample tube with the open end down.[13]
 - Attach the sample tube to a thermometer with a rubber band, ensuring the sample is level with the thermometer bulb.[13]
 - Clamp the Thiele tube to a ring stand and insert the thermometer assembly, ensuring the sample is positioned in the center of the upper arm of the Thiele tube. The mineral oil should be well above the sample level.
- Measurement:

- Gently heat the side arm of the Thiele tube with a micro-burner. Causality: The shape of the Thiele tube is designed to create convection currents in the oil, ensuring uniform temperature distribution.
- As the temperature increases, a stream of bubbles will emerge from the inverted capillary tube.
- Continue heating until a rapid and continuous stream of bubbles is observed.[13]
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn up into the capillary tube.[13]
- Record this temperature. Also, record the ambient barometric pressure, as boiling point is pressure-dependent.

Workflow for Boiling Point Determination



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Caption: Workflow for determining the boiling point using a Thiele tube.

Safety and Handling

As a Senior Application Scientist, ensuring the safe handling of all chemicals is a top priority. **2-Bromonaphthalene** is a hazardous substance and requires appropriate precautions.

- Hazard Classification: According to the Globally Harmonized System (GHS), **2-Bromonaphthalene** is classified as follows:
 - Acute Toxicity, Oral (Category 4)[[14](#)][[15](#)]
 - Causes serious eye irritation (Category 2/2A)[[14](#)][[15](#)]
 - Harmful if swallowed[[14](#)][[15](#)][[16](#)]
- GHS Pictogram:
 - GHS07 (Exclamation Mark)[[14](#)]
- Signal Word: Warning[[14](#)]
- Hazard Statements:
 - H302: Harmful if swallowed.[[14](#)]
 - H319: Causes serious eye irritation.[[14](#)]
- Precautionary Statements:
 - Prevention: Wear protective gloves, protective clothing, and eye/face protection.[[14](#)] Do not eat, drink, or smoke when using this product.[[14](#)] Wash hands thoroughly after handling.[[14](#)]
 - Response: IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell. Rinse mouth.[[14](#)] IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[[14](#)]
 - Disposal: Dispose of contents/container in accordance with local, regional, national, and international regulations.

All experimental work should be conducted in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including safety goggles, lab coat, and chemical-resistant gloves, must be worn.[\[16\]](#)

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